

Spectroscopic Characterization of Bicyclohomofarnesal Analogs: A Technical Guide

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Compound of Interest

Compound Name: *Bicyclohomofarnesal*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for a representative bicyclic sesquiterpenoid aldehyde, a class of compounds analogous to the theoretical "**Bicyclohomofarnesal**." Due to the absence of a specific, well-documented compound under the name **Bicyclohomofarnesal** in scientific literature, this guide utilizes data from a published study on structurally related, well-characterized molecules. The information presented herein is essential for researchers engaged in the isolation, identification, and synthetic development of novel bicyclic sesquiterpenoids.

The data is based on the characterization of 4β -H-cadin-9-en-15-al, a bicyclic sesquiterpenoid aldehyde isolated from the essential oil of *Eryngium maritimum* L.[1]. This compound serves as a pertinent example for understanding the spectroscopic features of this class of molecules.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for 4β -H-cadin-9-en-15-al.

Table 1: ^1H NMR Spectroscopic Data

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	1.85	m	
2	1.95, 1.65	m	
3	1.75, 1.55	m	
4	2.10	m	
5	1.90	m	
6	2.20	m	
7	2.30	m	
8	1.45	m	
9	5.40	br s	
11	2.05	m	
12	0.95	d	6.8
13	0.75	d	6.8
14	1.60	s	
15	9.75	s	

Solvent: CDCl_3 **Table 2: ^{13}C NMR Spectroscopic Data**

Position	Chemical Shift (δ , ppm)
1	42.1
2	27.5
3	26.8
4	50.5
5	48.7
6	38.2
7	35.5
8	29.8
9	121.3
10	138.5
11	28.4
12	21.5
13	21.4
14	23.6
15	204.7

Solvent: CDCl_3

Table 3: Infrared (IR) and Mass Spectrometry (MS) Data

Spectroscopic Technique	Key Absorptions / Fragments
IR (cm^{-1})	2950, 2870 (C-H stretching), 1725 (C=O stretching, aldehyde), 1645 (C=C stretching)
MS (m/z)	220 [$\text{M}]^+$, 205, 177, 163, 149, 135, 121, 107, 93, 79, 67

Experimental Protocols

The following methodologies are based on standard practices for the isolation and characterization of natural products, as exemplified in the study of sesquiterpenoids from *Eryngium maritimum*[1].

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: ^1H and ^{13}C NMR spectra were recorded on a Bruker Avance spectrometer operating at 400 MHz for ^1H and 100 MHz for ^{13}C .
- Sample Preparation: Samples were dissolved in deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- ^1H NMR Acquisition: Standard pulse sequences were used. Chemical shifts are reported in parts per million (ppm) relative to TMS (δ 0.00).
- ^{13}C NMR Acquisition: Proton-decoupled spectra were acquired. Chemical shifts are reported in ppm relative to the solvent resonance of CDCl_3 (δ 77.0).

Infrared (IR) Spectroscopy

- Instrumentation: IR spectra were obtained on a PerkinElmer Spectrum One FT-IR spectrometer.
- Sample Preparation: A thin film of the purified compound was prepared on a NaCl or KBr plate.
- Data Acquisition: Spectra were recorded in the range of 4000-400 cm^{-1} .

Gas Chromatography-Mass Spectrometry (GC-MS)

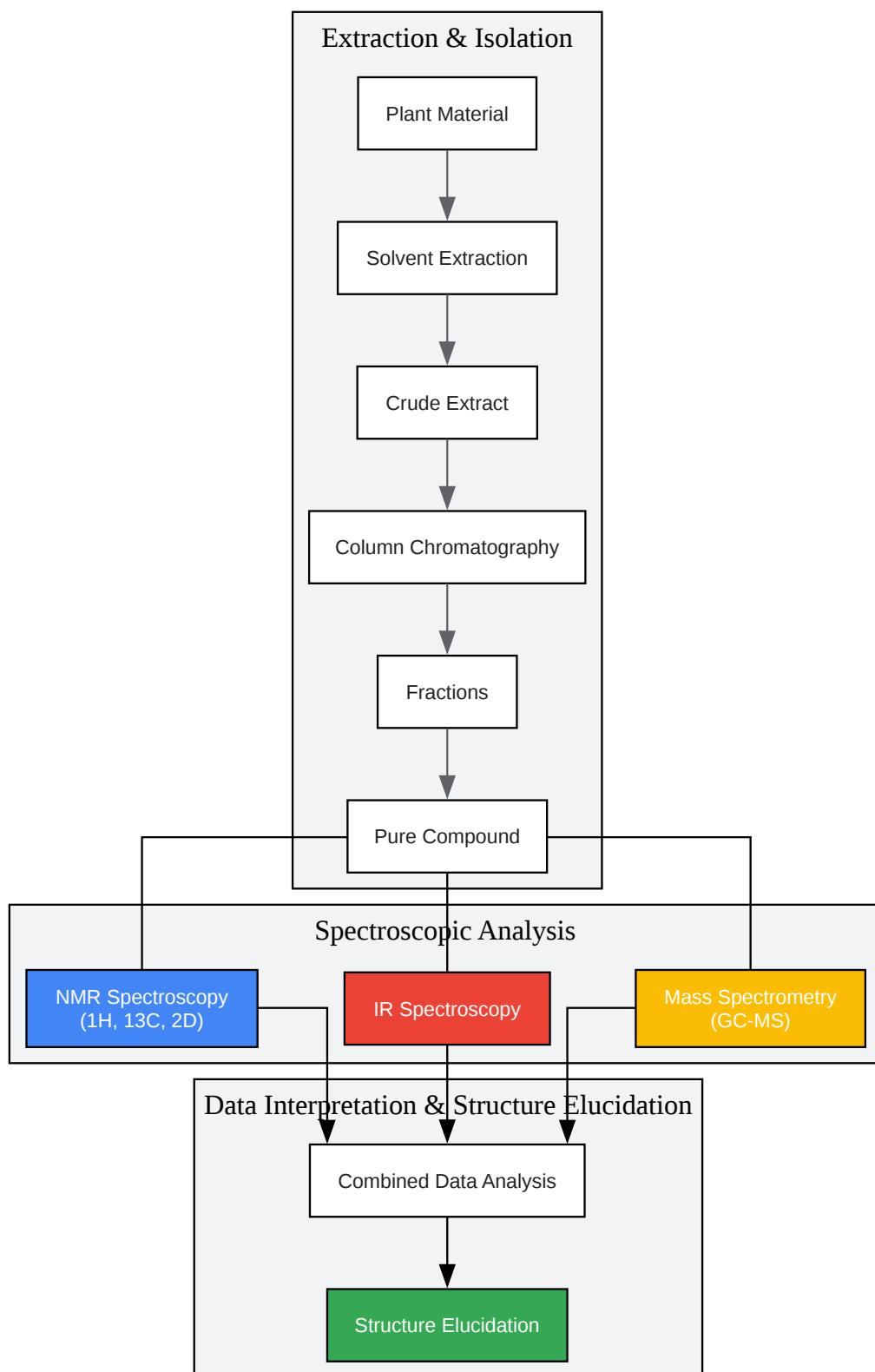
- Instrumentation: A Hewlett-Packard GC-MS system equipped with a mass selective detector was used.
- Chromatographic Conditions: A capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μm film thickness) was employed. The oven temperature was programmed with an initial hold at

a lower temperature, followed by a ramp to a final temperature to ensure separation of components. Helium was used as the carrier gas.

- Mass Spectrometry Conditions: Electron ionization (EI) mode was used with an ionization energy of 70 eV. Mass spectra were recorded over a mass range of m/z 40-400.

Workflow for Spectroscopic Analysis of Novel Bicyclic Sesquiterpenoids

The following diagram illustrates a typical workflow for the isolation and spectroscopic characterization of a novel bicyclic sesquiterpenoid aldehyde from a natural source.



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Caption: Experimental workflow for the isolation and spectroscopic identification of a novel natural product.

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References

- 1. researchgate.net [researchgate.net]
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